

Essential Safety and Handling Protocols for Aurantia (Aurantiol)

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Compound of Interest

Compound Name: Aurantia

Cat. No.: B1595364

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For Immediate Reference by Laboratory and Drug Development Professionals

This document provides critical safety, handling, and disposal information for **Aurantia**, also known as Aurantiol or Hydroxycitronellal/Methyl Anthranilate Schiff's Base (CAS No. 89-43-0). Adherence to these guidelines is essential for ensuring personnel safety and regulatory compliance within research and development settings.

Hazard Identification and Personal Protective Equipment (PPE)

Aurantia is classified as a substance that can cause serious eye irritation and may lead to an allergic skin reaction.^{[1][2][3][4]} Therefore, the use of appropriate personal protective equipment is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles	To prevent eye irritation from splashes or vapors.[1][5]
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile rubber)	To avoid skin contact and potential allergic reactions.[1][5]
Body Protection	Laboratory coat or other protective clothing	To protect skin from accidental spills.[1][5]
Respiratory Protection	Use in a well-ventilated area. If ventilation is insufficient, use suitable respiratory equipment.	To minimize inhalation of vapors.[1]

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and maintain the chemical's stability.

Handling Procedures:

- Ventilation: Always handle **Aurantia** in a well-ventilated area, such as a chemical fume hood, to minimize vapor inhalation.[1][5]
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes. [1][5]
- Hygiene: Do not eat, drink, or smoke in areas where **Aurantia** is handled. Wash hands thoroughly after handling.[3][5]
- Aerosol Formation: Avoid the formation of aerosols during handling.[6][7]

Storage Procedures:

- Store in a cool, dry, and well-ventilated area.[5]
- Keep containers tightly closed and sealed.[5][6]

- Store away from sources of ignition such as heat, sparks, and open flames.[\[2\]](#)[\[5\]](#)
- Keep away from incompatible materials, including strong acids, bases, and oxidizing agents.
[\[2\]](#)[\[5\]](#)

Disposal Plan: Waste Management

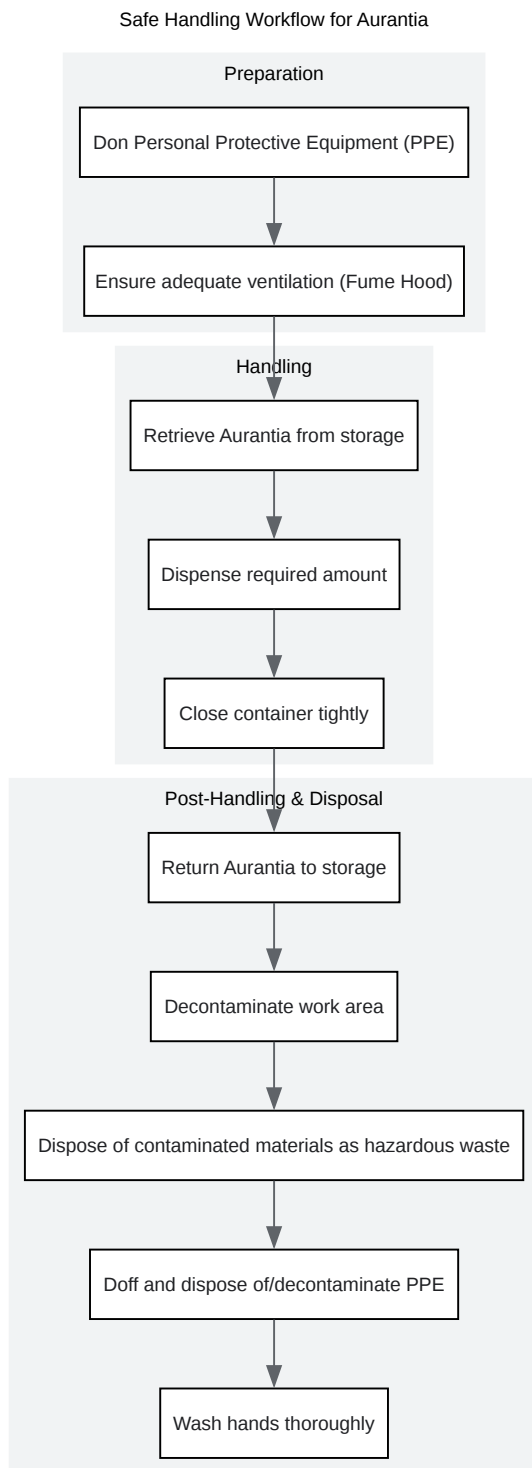
Aurantia and any contaminated materials must be disposed of as hazardous waste in accordance with all local, state, and federal regulations.

Disposal Guidelines:

- Do not discharge into drains, surface waters, or groundwater.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Collect waste in approved and properly labeled containers.
- Contaminated packaging should be emptied and can be offered for recycling. If not recyclable, dispose of it as hazardous waste.[\[8\]](#)
- Engage a licensed professional waste disposal service to manage the disposal of this material.[\[6\]](#)[\[9\]](#)

Experimental Workflow: Safe Handling of Aurantia

The following diagram outlines the procedural steps for the safe handling of **Aurantia** in a laboratory setting, from preparation to disposal.



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Caption: Procedural workflow for safe **Aurantia** handling.

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